

The Enigmatic Intermediate: A Technical Overview of (3-Aminobenzyl)diethylamine

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Compound of Interest

Compound Name: (3-Aminobenzyl)diethylamine

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For Researchers, Scientists, and Drug Development Professionals

(3-Aminobenzyl)diethylamine, a bifunctional aromatic amine, presents a unique scaffold for chemical synthesis, yet it remains a molecule of considerable obscurity in mainstream chemical literature. Despite its potential as a versatile intermediate in the development of novel compounds, a comprehensive body of public-domain research detailing its synthesis, reactivity, and applications is notably sparse. This guide, therefore, serves as a concise summary of the currently available information, acknowledging the significant gaps in experimental data while highlighting its potential utility in synthetic and medicinal chemistry.

Physicochemical Properties and Identification

A summary of the known physicochemical properties for **(3-Aminobenzyl)diethylamine** is presented in Table 1. These details are crucial for its identification and for planning synthetic transformations.

Property	Value	Source
CAS Number	27958-97-0	[1]
Molecular Formula	C ₁₁ H ₁₈ N ₂	
Molecular Weight	178.27 g/mol	
Alternate Name	N-(3-aminobenzyl)-N,N-diethylamine	[1]

Synthesis and Availability

Detailed, peer-reviewed synthesis protocols for **(3-Aminobenzyl)diethylamine** are not readily available in the scientific literature. Commercial suppliers list the compound, indicating that proprietary synthesis methods exist.^[1] General synthetic strategies for analogous N,N-dialkylbenzylamines often involve the reductive amination of the corresponding aldehyde (3-aminobenzaldehyde) with a secondary amine (diethylamine) or the direct alkylation of a benzylamine with an ethyl halide. However, without specific experimental procedures, these remain theoretical pathways for this particular molecule.

Role as a Chemical Intermediate

(3-Aminobenzyl)diethylamine possesses two key reactive sites: a primary aromatic amine and a tertiary benzylic amine. This dual functionality makes it a valuable building block for creating more complex molecules.

Reactions of the Aromatic Amine

The primary amino group on the benzene ring is a versatile handle for a variety of chemical transformations, including:

- Amide Formation: Reaction with acyl chlorides or anhydrides to form corresponding amides.
- Diazotization: Conversion to a diazonium salt, which can then be subjected to a wide range of Sandmeyer-type reactions to introduce various substituents (e.g., -OH, -CN, -X).
- Schiff Base Formation: Condensation with aldehydes or ketones to form imines.

Reactions involving the Diethylaminomethyl Group

The diethylaminomethyl moiety can influence the molecule's properties and participate in specific reactions. For instance, the tertiary amine can act as a base or a nucleophile.

Potential Applications in Drug Discovery

While specific applications of **(3-Aminobenzyl)diethylamine** are not extensively documented, its structural motifs are present in compounds of biological interest. For example, it has been investigated as a structural analog in studies exploring non-oxime reactivators for

acetylcholinesterase inhibited by organophosphorus nerve agents.^[2] The presence of both a primary aromatic amine and a tertiary amine offers possibilities for creating libraries of compounds for screening in various therapeutic areas.

The general class of aminobenzylamines and their derivatives has been explored for a range of biological activities, suggesting potential avenues for the application of **(3-Aminobenzyl)diethylamine**.

Experimental Data and Protocols: A Notable Absence

A critical limitation in providing a comprehensive technical guide is the near-complete absence of published experimental data and protocols for **(3-Aminobenzyl)diethylamine**. Key missing information includes:

- Quantitative Reaction Data: No publicly available data on reaction yields, optimal conditions (temperature, solvent, catalysts), or purity of products derived from this intermediate.
- Spectroscopic Data: While basic properties are known, detailed and interpreted NMR, IR, and mass spectrometry data are not published, which would be essential for reaction monitoring and product characterization.
- Detailed Experimental Protocols: The lack of step-by-step procedures for its synthesis or its use in further reactions prevents the replication and extension of any potential research.

Logical Workflow for Utilizing (3-Aminobenzyl)diethylamine

Given the available information, a logical workflow for a researcher interested in utilizing this intermediate would follow the general principles of synthetic chemistry.

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References

- 1. n (3 aminobenzyl) n,n diethylamine — TargetMol Chemicals [targetmol.com]
- 2. Probing the Activity of a Non-Oxime Reactivator for Acetylcholinesterase Inhibited by Organophosphorus Nerve Agents - PMC [pmc.ncbi.nlm.nih.gov]
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